

A Comparative Guide to Cell Viability Assays: Propidium Iodide vs. Disperse Blue 291G

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Compound of Interest		
Compound Name:	Disperse blue 291G	
Cat. No.:	B1345536	Get Quote

For researchers, scientists, and drug development professionals, selecting the appropriate reagents for assessing cell viability is a critical decision that underpins the reliability of experimental outcomes. Propidium Iodide (PI) is a widely established fluorescent dye for identifying non-viable cells. This guide provides a comprehensive comparison between Propidium Iodide and **Disperse Blue 291G**, a textile dye, for use in cell viability assays, highlighting their mechanisms, performance, and appropriate applications.

Executive Summary

Propidium Iodide is a well-characterized, membrane-impermeant fluorescent dye that specifically stains the nuclei of dead cells, making it a gold standard for cell viability testing. In stark contrast, **Disperse Blue 291G** is an industrial textile dye with documented cytotoxic and genotoxic properties. There is no scientific evidence to support the use of **Disperse Blue 291G** as a fluorescent marker for cell viability assays. Therefore, this guide will detail the established utility of Propidium Iodide and elucidate why **Disperse Blue 291G** is not a suitable alternative, but rather a compound that can induce cell death.

Propidium Iodide: The Standard for Dead Cell Staining

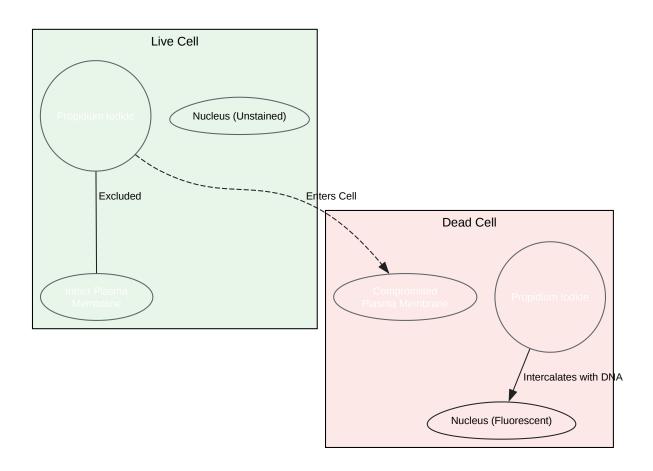
Propidium Iodide is a fluorescent intercalating agent that is excluded by the intact plasma membrane of live cells. In cells with compromised membranes, a hallmark of late apoptosis and necrosis, PI enters the cell and binds to double-stranded DNA by intercalating between base



pairs. This binding results in a significant enhancement of its fluorescence, allowing for the clear identification and quantification of dead cells via fluorescence microscopy or flow cytometry.

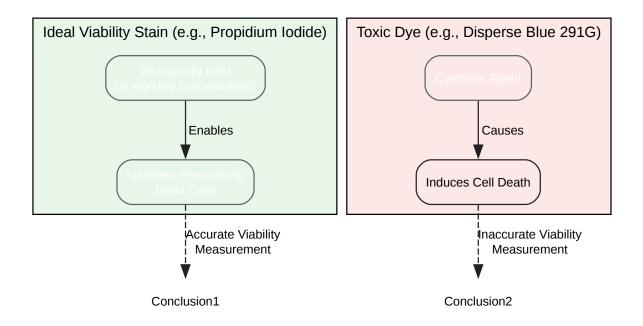
Mechanism of Action: Propidium Iodide

The utility of Propidium Iodide in cell viability assays is based on the principle of membrane integrity.









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